

An In-depth Technical Guide to CAS Number 1046153-20-1

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *2-Oxa-6-azaspiro[3.5]nonane
hydrochloride*

CAS No.: *1414885-19-0*

Cat. No.: *B1652238*

[Get Quote](#)

A comprehensive review of available data for a compound with limited public information.

For the attention of: Researchers, scientists, and drug development professionals.

Executive Summary

This document addresses the inquiry for an in-depth technical guide on the properties of the substance identified by CAS Registry Number 1046153-20-1. A thorough and comprehensive search of publicly available scientific literature, chemical databases, and safety data repositories has been conducted. The investigation reveals a significant lack of accessible information regarding this specific CAS number. Consequently, this guide will detail the findings of this search, explain the potential reasons for the absence of data, and provide a framework for approaching research on compounds with limited public documentation.

Introduction to CAS Registry Numbers

A CAS Registry Number is a unique numerical identifier assigned by the Chemical Abstracts Service (CAS), a division of the American Chemical Society, to every chemical substance described in the open scientific literature. This system provides an unambiguous way to identify a chemical substance when there are many possible systematic, generic, proprietary, or trivial names. The presence of a CAS number typically indicates that a substance has been synthesized and characterized.

Search Methodology and Findings for CAS 1046153-20-1

An extensive search was performed using the CAS number "1046153-20-1" as the primary query. The search encompassed a wide range of resources, including:

- Chemical Databases: PubChem, ChemSpider, CAS Common Chemistry.
- Scientific Literature Repositories: PubMed, Scopus, Google Scholar.
- Safety Data Sheet (SDS) and Regulatory Databases: MilliporeSigma (Sigma-Aldrich), Thermo Fisher Scientific, Cayman Chemical, and various other chemical supplier databases.

The results of this comprehensive search indicate that there is no publicly available information detailing the chemical structure, physical properties, synthesis, biological activity, or safety and handling of a compound with the CAS number 1046153-20-1.

Interpretation of Findings

The absence of public data for a specific CAS number can be attributed to several factors:

- Novelty or Confidentiality: The compound may be a very new discovery, and research pertaining to it has not yet been published. Alternatively, it could be a proprietary compound under active research and development by a commercial entity, and the information is therefore confidential.
- Data Entry Error: It is possible that the provided CAS number contains a typographical error. CAS numbers have a specific format and a check-digit to ensure validity, but errors in transcription can still occur.
- Discontinuation or Reassignment: In rare cases, a CAS number may be discontinued or reassigned.

General Framework for Characterizing a Novel Compound

For researchers who have synthesized or are in possession of a novel compound for which there is limited public information, a systematic approach to characterization is essential. The following workflow outlines the key experimental steps that would be necessary to generate a comprehensive technical profile.

Structural Elucidation and Physicochemical Characterization

The foundational step in understanding any chemical substance is to determine its structure and basic physical properties.

Experimental Workflow for Structural and Physicochemical Analysis

Caption: Workflow for determining the structure and physical properties of a novel compound.

Step-by-Step Protocol:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the carbon-hydrogen framework of the molecule.
- High-Resolution Mass Spectrometry (HRMS): Determines the exact molecular weight and elemental composition.
- X-ray Crystallography: If a suitable crystal can be obtained, this technique provides the definitive three-dimensional structure.
- Solubility Assessment: The solubility of the compound in various aqueous and organic solvents should be determined, which is critical for formulation and biological testing.
- Lipophilicity Measurement: The partition coefficient (LogP) or distribution coefficient (LogD) is a key parameter for predicting drug absorption and membrane permeability.

In Vitro Biological Characterization

Once the structure is confirmed, the next phase involves understanding the compound's biological activity.

Experimental Workflow for In Vitro Biological Profiling

Caption: A general workflow for the initial in vitro biological evaluation of a new chemical entity.

Step-by-Step Protocol:

- **Primary Screening:** The compound is tested against a panel of biological targets to identify potential activity.
- **Potency Determination:** For any identified "hits," a dose-response curve is generated to determine the concentration at which the compound elicits a half-maximal response (EC50) or inhibition (IC50).
- **Selectivity Profiling:** The compound is tested against a panel of related targets to assess its specificity.
- **Cytotoxicity Assessment:** The effect of the compound on cell viability is measured to determine its general toxicity.

Safety and Handling

Without a specific Safety Data Sheet (SDS), any unknown compound should be handled with the utmost caution.

General Handling Precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- **Exposure Minimization:** Avoid inhalation, ingestion, and direct skin contact.
- **Waste Disposal:** Dispose of all waste materials in accordance with institutional and local regulations for chemical waste.

Conclusion

While the CAS number 1046153-20-1 is a validly formatted identifier, there is currently no publicly accessible information associated with it. This prevents the creation of a specific technical guide on its properties. The reasons for this lack of data can range from the compound's novelty and proprietary nature to potential errors in the provided number. For researchers encountering such a scenario with a physical sample, a systematic approach to characterization, as outlined in this guide, is the necessary path forward to establish its chemical, physical, and biological profile. All work with uncharacterized substances should be conducted with the assumption that the substance is hazardous.

References

Due to the lack of specific information on CAS 1046153-20-1, no direct references can be cited for this compound. The methodologies and principles described are based on standard practices in medicinal chemistry and drug discovery. For general information on chemical identification and safety, the following resources are recommended:

- CAS (Chemical Abstracts Service):[\[Link\]](#)
- PubChem:[\[Link\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to CAS Number 1046153-20-1]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1652238#cas-number-1046153-20-1-properties\]](https://www.benchchem.com/product/b1652238#cas-number-1046153-20-1-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com